

Application Notes and Protocols: **tert-Butyl (2,3-dihydroxypropyl)carbamate**

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	<i>tert-Butyl (2,3-dihydroxypropyl)carbamate</i>
Cat. No.:	B163539

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

tert-Butyl (2,3-dihydroxypropyl)carbamate is a versatile chiral building block of significant interest in medicinal chemistry and drug development. Its structure, featuring a Boc-protected amine and a diol functional group, makes it an ideal starting material for the synthesis of a variety of complex chiral molecules, including key pharmaceutical intermediates. The presence of the Boc protecting group allows for selective manipulation of the hydroxyl groups, while the diol moiety provides a scaffold for the construction of stereochemically defined structures. This document provides detailed application notes and experimental protocols for the use of **tert-Butyl (2,3-dihydroxypropyl)carbamate** as a strategic component in the synthesis of bioactive compounds, with a particular focus on the preparation of oxazolidinone antibiotics.

Physicochemical Properties

A summary of the key physicochemical properties of **tert-Butyl (2,3-dihydroxypropyl)carbamate** is presented in the table below, providing essential data for its handling and use in synthesis.[\[1\]](#)

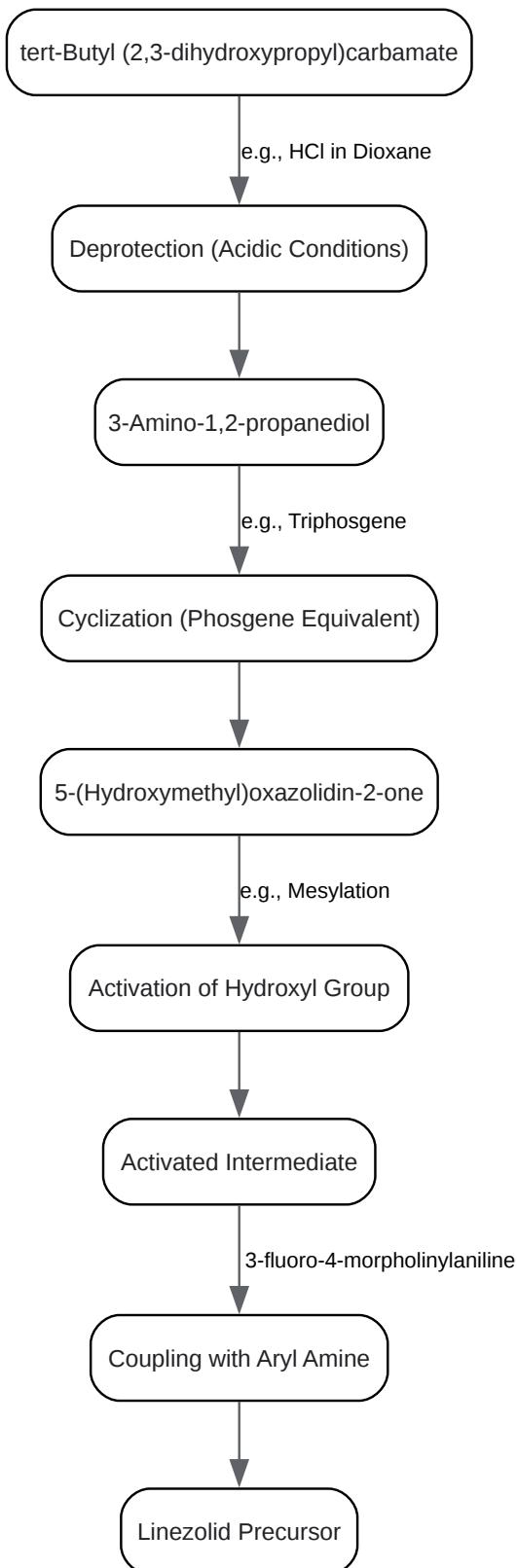
Property	Value
Chemical Formula	C ₈ H ₁₇ NO ₄
Molecular Weight	191.22 g/mol [1]
Appearance	White to off-white solid
Melting Point	60-63 °C [1]
CAS Number	137618-48-5 [1]
Solubility	Soluble in methanol, ethanol, and other polar organic solvents.

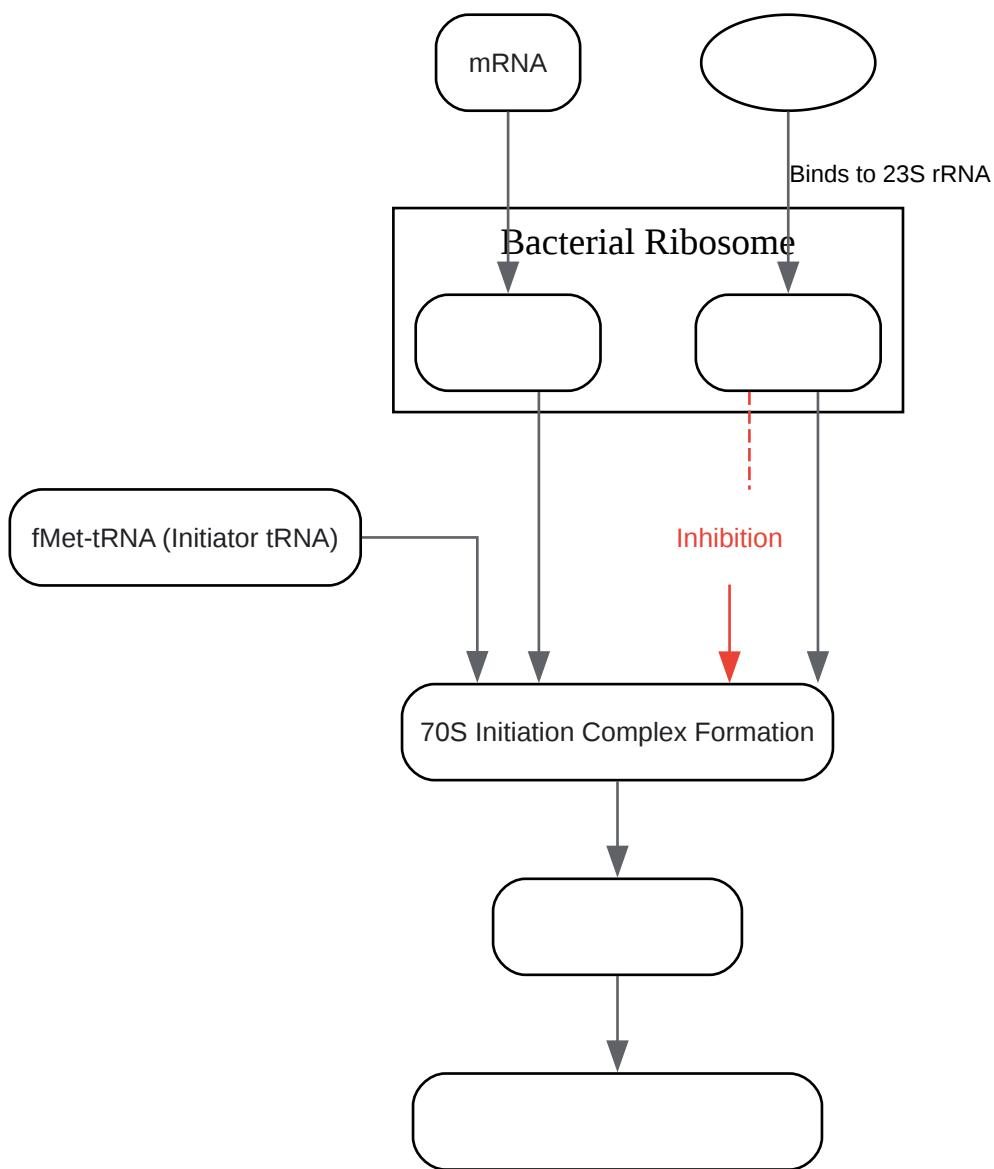
Application 1: Synthesis of Chiral Oxazolidinones - A Key Scaffold for Antibiotics

Oxazolidinones are a critical class of synthetic antibiotics effective against a range of Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA) and vancomycin-resistant enterococci (VRE). The prominent member of this class, Linezolid, functions by inhibiting the initiation of protein synthesis in bacteria.[\[2\]](#)[\[3\]](#)[\[4\]](#) **tert-Butyl (2,3-dihydroxypropyl)carbamate** serves as a valuable chiral precursor for the stereoselective synthesis of the core 5-(hydroxymethyl)oxazolidin-2-one ring system.

Experimental Workflow for the Synthesis of a Linezolid Intermediate

The following workflow outlines the synthetic strategy from **tert-Butyl (2,3-dihydroxypropyl)carbamate** to a key intermediate in the synthesis of Linezolid.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tert-Butyl N-(2,3-dihydroxypropyl)carbamate 97 137618-48-5 [sigmaaldrich.com]
- 2. What is the mechanism of Linezolid? [synapse.patsnap.com]

- 3. researchgate.net [researchgate.net]
- 4. The oxazolidinone linezolid inhibits initiation of protein synthesis in bacteria. - Post - Orthobullets [orthobullets.com]
- To cite this document: BenchChem. [Application Notes and Protocols: tert-Butyl (2,3-dihydroxypropyl)carbamate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b163539#tert-butyl-2-3-dihydroxypropyl-carbamate-as-a-chemical-building-block]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com